

# Isonicotinimidamide Hydrochloride: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: Isonicotinimidamide hydrochloride

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This technical guide provides a comprehensive overview of the chemical structure, properties, and available data for **Isonicotinimidamide hydrochloride**, a pyridine-based compound of interest to researchers, scientists, and professionals in drug development. This document summarizes key identifiers, physicochemical properties, and structural information to facilitate further investigation and application of this compound.

## Chemical Structure and Identification

**Isonicotinimidamide hydrochloride** is a chemical compound featuring a pyridine ring substituted with a carboximidamide group at the 4-position. The hydrochloride salt form enhances its stability and solubility in aqueous media.<sup>[1]</sup>

Key Identifiers:

Identifier	Value
IUPAC Name	Pyridine-4-carboximidamide hydrochloride[1]
CAS Registry Number	6345-27-3[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> ClN <sub>3</sub> [1]
Molecular Weight	157.60 g/mol [1]
InChI Key	IONKMFGAXKCLMI-UHFFFAOYSA-N[1]
SMILES	<chem>N=C(N)c1ccncc1.[H]Cl</chem> [1]

A hydrated form of this compound also exists with the molecular formula C<sub>6</sub>H<sub>10</sub>ClN<sub>3</sub>O and a molecular weight of 175.61 g/mol .[1]

Synonyms and Alternative Nomenclature:

This compound is known by several other names in scientific literature and commercial catalogs, including:

- 4-Amidinopyridine hydrochloride[1][2]
- Isonicotinamidinium hydrochloride[1][2]
- Pyridine-4-carboxamidinium hydrochloride[1]
- 4-Pyridinecarboximidamide, monohydrochloride[1]

The variety of names reflects its diverse applications across different chemical disciplines.

Below is a diagram representing the chemical structure of **Isonicotinimidamide hydrochloride**.

**Figure 1:** Chemical structure of **Isonicotinimidamide hydrochloride**.

## Physicochemical Properties

The physical and chemical properties of **Isonicotinimidamide hydrochloride** are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Physical State	Solid[1]	[1]
Appearance	Varies, typically a solid[1]	[1]
Melting Point	~245°C (with decomposition)	[1]
240-242°C	[1]	
Hygroscopicity	Reported to be hygroscopic[1]	[1]

The slight variations in the reported melting point may be attributed to differences in experimental methodologies or the purity of the sample.[1] Its hygroscopic nature necessitates storage in a dry environment to maintain its integrity.[1]

## Experimental Data and Protocols

### Synthesis

Detailed, peer-reviewed experimental protocols for the direct synthesis of **Isonicotinimidamide hydrochloride** were not readily available in the public domain at the time of this review. However, the synthesis of structurally related compounds, such as isonicotinic acid hydrazide from isonicotinamide, has been documented.[4][5] These methods typically involve the reaction of an isonicotinic acid derivative with a suitable nucleophile. For example, the synthesis of isonicotinic acid hydrazide can be achieved by refluxing isonicotinamide with hydrazine hydrate in an alcoholic solvent.[4][5]

A generalized workflow for the synthesis of related pyridine carboximidoyl compounds might involve the activation of the corresponding carboxylic acid, followed by reaction with an amine source.



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**Figure 2:** Generalized synthetic workflow for related compounds.

## Experimental Studies

Specific experimental studies focusing exclusively on **Isonicotinimidamide hydrochloride** are limited in the available literature. Much of the research in this area has centered on its close analog, isonicotinic acid hydrazide (isoniazid), a well-known antitubercular drug.[6][7] Studies on isoniazid and other nicotinic acid derivatives have explored their pharmacological effects, including their use in the treatment of tuberculosis and potential side effects.[6][7][8]

Researchers interested in the biological activity of **Isonicotinimidamide hydrochloride** may consider protocols similar to those used for evaluating other nicotinic acid derivatives, which often involve antimicrobial activity assays and cytotoxicity studies.[8][9]

## Safety and Handling

**Isonicotinimidamide hydrochloride** is intended for research use only and is not for diagnostic or therapeutic use.[2] As with any chemical substance, appropriate personal protective equipment should be used when handling this compound. Due to its hygroscopic nature, it should be stored in a tightly sealed container in a cool, dry place.[1]

## Conclusion

**Isonicotinimidamide hydrochloride** presents a molecule of interest for further chemical and pharmacological investigation. This guide provides a foundational understanding of its chemical identity and known properties. The lack of extensive, publicly available experimental data highlights an opportunity for novel research into the synthesis, characterization, and potential applications of this compound. Future studies could focus on developing efficient synthetic routes, exploring its biological activities, and elucidating its mechanism of action in various experimental models.

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